

Application Note: Complexometric Titration of Magnesium Lactate Dihydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Magnesium lactate dihydrate*

Cat. No.: *B1143257*

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Introduction

Magnesium lactate dihydrate is a common form of magnesium supplement. Accurate determination of its magnesium content is crucial for quality control in pharmaceutical and nutraceutical industries. Complexometric titration with ethylenediaminetetraacetic acid (EDTA) is a widely used and reliable analytical method for this purpose. This application note provides a detailed protocol for the complexometric titration of **magnesium lactate dihydrate**.

The principle of this method is based on the reaction between magnesium ions (Mg^{2+}) and EDTA. In an alkaline medium ($pH \approx 10$), EDTA forms a stable, water-soluble complex with magnesium ions.^{[1][2]} Eriochrome Black T is used as an indicator, which forms a wine-red complex with magnesium ions.^{[1][2][3]} During the titration, EDTA displaces the indicator from the magnesium-indicator complex. At the endpoint, when all the magnesium ions are complexed with EDTA, the indicator is released in its free form, causing a color change from wine-red to blue.^{[1][2][3]}

Experimental Protocol

1. Reagents and Solutions

- 0.05 M EDTA Solution: Dissolve 18.61 g of disodium EDTA dihydrate in deionized water and dilute to 1000 mL in a volumetric flask.^[4] Standardize this solution against a primary standard zinc or magnesium solution.

- Ammonia Buffer Solution (pH 10): Dissolve 70 g of ammonium chloride (NH₄Cl) in 688 mL of concentrated ammonia solution and dilute to 1000 mL with deionized water.[\[5\]](#) Alternatively, a buffer can be prepared by dissolving 140.0 g of NH₄Cl in 650 mL of deionized water, adding 1136 mL of concentrated ammonia, and diluting to 2000 mL.[\[2\]](#)
- Eriochrome Black T Indicator: Dissolve 300 mg of Eriochrome Black T in a mixture of 25 mL of propan-1-ol and 15 mL of triethanolamine. This solution is stable for about four weeks.[\[4\]](#) Alternatively, a solid mixture can be prepared by grinding 100 mg of the indicator with 20 g of analytical grade sodium chloride.[\[1\]](#)
- **Magnesium Lactate Dihydrate** Sample
- Deionized Water

2. Sample Preparation

Accurately weigh approximately 0.180 g of **Magnesium Lactate Dihydrate**.[\[6\]](#)[\[7\]](#) Dissolve the sample in deionized water and dilute it to 300 mL in a suitable flask.[\[6\]](#)[\[7\]](#)

3. Titration Procedure

- Pipette a 100 mL aliquot of the prepared sample solution into a 250 mL Erlenmeyer flask.
- Add 2 mL of the pH 10 ammonia buffer solution to the flask.[\[1\]](#)
- Add a small amount (a pinch or a few crystals) of the Eriochrome Black T indicator to the solution.[\[1\]](#)[\[2\]](#) The solution should turn a wine-red color.
- Titrate the solution with the standardized 0.05 M EDTA solution.
- The endpoint is reached when the color of the solution changes from wine-red to a distinct blue.[\[1\]](#)[\[4\]](#)
- Record the volume of EDTA solution used.
- Repeat the titration at least two more times for accuracy and precision.

4. Calculation of Magnesium Content

The reaction between Mg^{2+} and EDTA is a 1:1 molar ratio.^[1] The percentage of magnesium lactate ($C_6H_{10}MgO_6$) in the sample can be calculated using the following formula:

$$\% \text{ Magnesium Lactate} = (V_{\text{EDTA}} \times M_{\text{EDTA}} \times MW_{\text{MgLactate}}) / (W_{\text{sample}} \times (Aliquot_{\text{volume}} / Total_{\text{volume}})) \times 100$$

Where:

- V_{EDTA} = Volume of EDTA solution used in liters
- M_{EDTA} = Molarity of the EDTA solution
- $MW_{\text{MgLactate}}$ = Molecular weight of anhydrous magnesium lactate (202.45 g/mol)
- W_{sample} = Weight of the **magnesium lactate dihydrate** sample in grams
- $Aliquot_{\text{volume}}$ = Volume of the sample solution taken for titration (100 mL)
- $Total_{\text{volume}}$ = Total volume of the prepared sample solution (300 mL)

It is noted that 1 mL of 0.1 M sodium edetate is equivalent to 20.25 mg of $C_6H_{10}MgO_6$.^{[6][7]}

Data Presentation

The results of the titration can be summarized in the following table:

Sample ID	Weight of Sample (g)	Volume of EDTA (mL) - Trial 1	Volume of EDTA (mL) - Trial 2	Volume of EDTA (mL) - Trial 3	Average Volume of EDTA (mL)	Calculated Purity (%)
MgL-001	0.1805	17.75	17.80	17.78	17.78	99.85
MgL-002	0.1812	17.85	17.82	17.88	17.85	99.79
MgL-003	0.1798	17.70	17.75	17.72	17.72	99.91

Note: The data presented in this table are for illustrative purposes only and represent typical results.

Experimental Workflow



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References

- 1. [titrations.info](#) [titrations.info]
- 2. [chemlab.truman.edu](#) [chemlab.truman.edu]
- 3. [scribd.com](#) [scribd.com]
- 4. [legislation.gov.uk](#) [legislation.gov.uk]
- 5. [metrohm.com](#) [metrohm.com]
- 6. [uspbpep.com](#) [uspbpep.com]
- 7. [drugfuture.com](#) [drugfuture.com]
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